

Personal protective equipment for handling 2-Iodobenzophenone

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Compound of Interest

Compound Name: **2-Iodobenzophenone**

Cat. No.: **B1349951**

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Essential Safety and Handling Guide for 2-Iodobenzophenone

For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This guide provides immediate, essential safety protocols, operational procedures, and disposal plans for **2-Iodobenzophenone** (CAS No. 25187-00-2). Adherence to these guidelines is crucial for ensuring personal safety and maintaining a secure laboratory environment.

Hazard and Safety Data

2-Iodobenzophenone is classified as a skin and eye irritant.[\[1\]](#)[\[2\]](#) The toxicological properties of this compound have not been thoroughly investigated, warranting a cautious approach to handling.[\[1\]](#)

Parameter	Information	Source
GHS Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation.	[1] [2]
Signal Word	Warning	[1]
Physical Form	Solid (assumed, based on handling instructions to avoid dust formation)	[1]
Molecular Formula	C13H9IO	[1]
Molecular Weight	308.11 g/mol	[1]
CAS Number	25187-00-2	[1]
Storage Conditions	Keep in a dry area at room temperature.	[1]

Operational Plan: Safe Handling Protocol

This section outlines the step-by-step procedure for the safe handling of **2-Iodobenzophenone** in a laboratory setting.

1. Pre-Handling Preparations:

- Ensure a chemical fume hood is available and functioning correctly.
- Locate the nearest eyewash station and safety shower.
- Gather all necessary Personal Protective Equipment (PPE) as specified in the diagram below.

2. Personal Protective Equipment (PPE) Donning:

- Wear a laboratory coat, ensuring it is fully buttoned.
- Put on safety glasses with side shields or chemical splash goggles.[\[1\]](#)

- Wear chemical-resistant gloves (e.g., nitrile). Inspect gloves for any tears or punctures before use.[1]

3. Handling Procedure:

- Conduct all manipulations of **2-Iodobenzophenone** that may generate dust within a chemical fume hood to minimize inhalation exposure.[1]
- Use a spatula for transferring the solid material. Avoid actions that could create airborne dust.[1]
- Wash hands thoroughly after handling the compound.[1]

Emergency First Aid Procedures

Exposure Route	First Aid Measures
Skin Contact	Wash off with soap and plenty of water. Consult a physician.[1]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[1]
Inhalation	If breathed in, move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[1]
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[1]

Disposal Plan

Proper disposal of **2-Iodobenzophenone** and contaminated materials is critical to prevent environmental contamination and ensure safety.

1. Waste Segregation:

- **2-Iodobenzophenone** is a halogenated organic compound. All waste containing this chemical must be segregated into a designated, clearly labeled, and sealed container for

halogenated organic waste.[\[3\]](#)

2. Solid Waste Disposal:

- Collect unused or contaminated solid **2-Iodobenzophenone** in a clearly labeled, sealed container for hazardous waste.[\[1\]](#)
- Label the container as "Hazardous Waste" and include the chemical name.
- Dispose of contaminated gloves, weighing papers, and other disposable materials in the same designated solid hazardous waste container.

3. Liquid Waste Disposal:

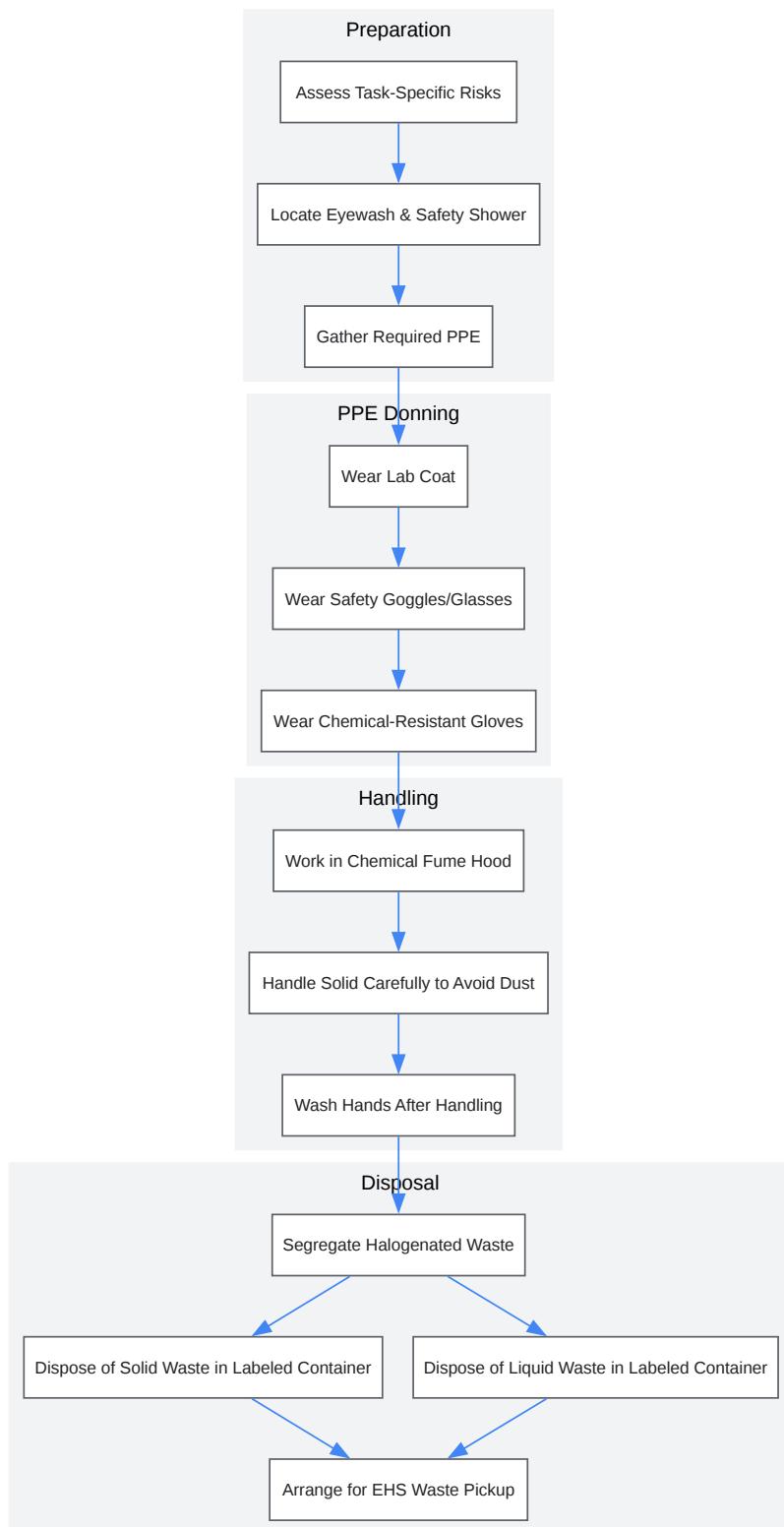
- Collect any solutions containing **2-Iodobenzophenone** in a labeled container for liquid halogenated organic waste.
- Do not pour **2-Iodobenzophenone** waste down the drain.[\[1\]](#)[\[3\]](#)

4. Waste Pickup:

- Store waste containers in a designated satellite accumulation area.
- Contact your institution's Environmental Health and Safety (EHS) office to arrange for waste pickup.

Visual Workflow for Safe Handling

Workflow for Safe Handling of 2-Iodobenzophenone

[Click to download full resolution via product page](#)**Caption: Workflow for the safe handling of 2-Iodobenzophenone.**

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